

Application Notes and Protocols: Preparation of 1-Methyluric Acid-d3 Stock Solution

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Compound of Interest

Compound Name: 1-Methyluric Acid-d3

Cat. No.: B562926

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Introduction

1-Methyluric Acid-d3 is the deuterated form of 1-Methyluric acid, a metabolite of caffeine and theophylline.[1][2] The incorporation of three deuterium atoms on the methyl group results in a molecular weight of 185.16 g/mol.[1][3] This stable isotope-labeled compound is an essential tool in various research applications, primarily serving as an internal standard for quantitative analysis by mass spectrometry (MS) techniques such as GC-MS and LC-MS.[3] Its use allows for precise quantification of its non-labeled counterpart in biological samples, which is crucial for metabolic research and pharmacokinetic studies.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Methyluric Acid-d3** is provided below. This information is critical for the accurate preparation of solutions and for the proper storage of the compound.

Property	Value	Reference(s)
CAS Number	1189480-64-5	
Molecular Formula	C ₆ H ₃ D ₃ N ₄ O ₃	
Molecular Weight	185.16 g/mol	
Appearance	White to Brownish Yellow Solid	
Purity	>95% (as determined by HPLC)	
Storage Conditions	2-8°C, protect from light and moisture	

Solubility Data

The solubility of **1-Methyluric Acid-d3** is a critical factor in selecting the appropriate solvent for stock solution preparation. The compound exhibits limited solubility in common organic solvents but can be dissolved in water with assistance.

Solvent	Concentration	Comments	Reference(s)
Water	1 mg/mL (5.40 mM)	Requires sonication and heating to 60°C	
DMSO	< 1 mg/mL	Insoluble or only slightly soluble	

Experimental Protocol: Preparation of a 1 mM Stock Solution

This protocol provides a detailed procedure for preparing a 1 mM stock solution of **1-Methyluric Acid-d3** in water.

Materials and Equipment

- **1-Methyluric Acid-d3** powder

- High-purity water (e.g., Milli-Q® or equivalent)
- Analytical balance
- Volumetric flask (appropriate size, e.g., 1 mL or 5 mL)
- Pipettes
- Beaker
- Spatula
- Ultrasonic bath
- Heating block or water bath set to 60°C
- Vortex mixer
- Storage vials (amber glass or polypropylene)

Safety Precautions

- **1-Methyluric Acid-d3** is intended for research use only.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the powder in a well-ventilated area or a fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

Stock Solution Calculation

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Final Volume (L)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for a 1 mM (0.001 mol/L) stock solution in 1 mL (0.001 L):

- $\text{Mass (g)} = 0.001 \text{ mol/L} \times 0.001 \text{ L} \times 185.16 \text{ g/mol}$
- $\text{Mass (g)} = 0.00018516 \text{ g}$
- $\text{Mass (mg)} = 0.185 \text{ mg}$

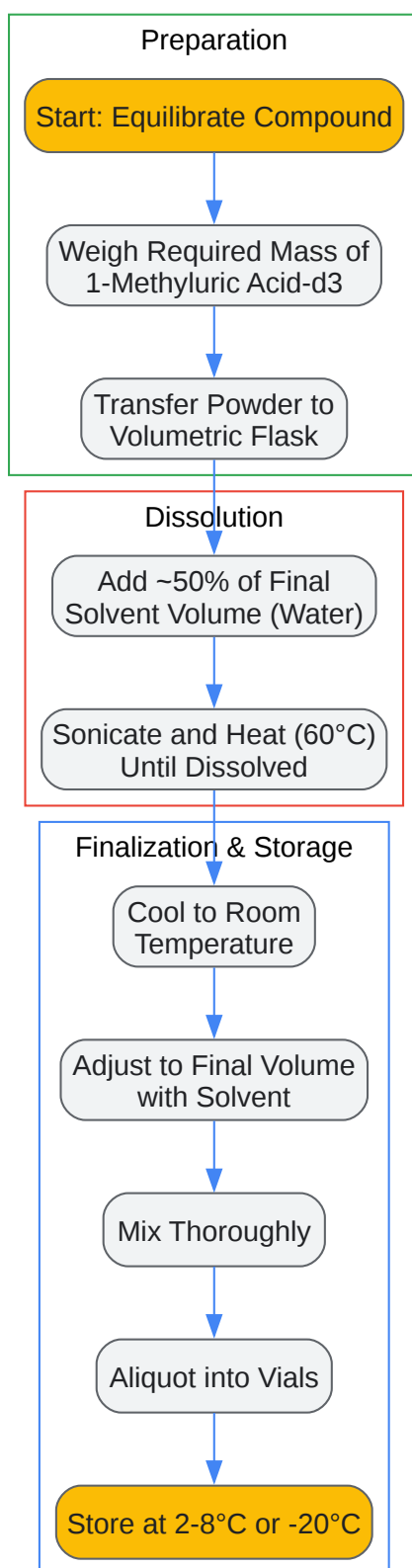
Step-by-Step Procedure

- **Equilibration:** Before opening, allow the vial of **1-Methyluric Acid-d3** to warm to room temperature to prevent condensation.
- **Weighing:** Carefully weigh the calculated amount of **1-Methyluric Acid-d3** powder using an analytical balance. For small quantities, it may be more practical to weigh a larger mass (e.g., 1 mg) and adjust the solvent volume accordingly (e.g., 5.40 mL for a 1 mM solution from 1 mg).
- **Dissolution:**
 - Transfer the weighed powder into an appropriate volumetric flask.
 - Add approximately half of the final required volume of high-purity water.
 - Vortex the flask briefly to suspend the powder.
- **Heating and Sonication:**
 - Place the flask in an ultrasonic bath and sonicate for 10-15 minutes.
 - Transfer the flask to a heating block or water bath set to 60°C and heat for 10 minutes, with intermittent vortexing, to aid dissolution.
 - Visually inspect the solution to ensure all solid has dissolved. Repeat the sonication and heating steps if necessary.
- **Final Volume Adjustment:**
 - Once the solid is completely dissolved, allow the solution to cool to room temperature.

- Carefully add high-purity water to the flask until the bottom of the meniscus reaches the calibration mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Aliquot the stock solution into smaller, clearly labeled, light-protected vials to avoid repeated freeze-thaw cycles.
 - Store the stock solution at 2-8°C for short-term use or at -20°C for long-term storage, as recommended for temperature-sensitive materials.

Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of a **1-Methyluric Acid-d3** stock solution.



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Caption: Workflow for preparing **1-Methyluric Acid-d3** stock solution.

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References

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